

# Personal protective equipment for handling N-(Benzyloxy)-2-nitrobenzenesulfonamide

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## Compound of Interest

Compound Name: *N*-(Benzyloxy)-2-nitrobenzenesulfonamide

Cat. No.: B1278174

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## Essential Safety and Handling Guide for N-(Benzyloxy)-2-nitrobenzenesulfonamide

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **N-(Benzyloxy)-2-nitrobenzenesulfonamide** (CAS: 77925-80-5), including personal protective equipment (PPE), operational plans for handling, and disposal procedures.<sup>[1]</sup>

### Chemical and Physical Properties

Property	Value
IUPAC Name	N-(benzyloxy)-2-nitrobenzenesulfonamide
Molecular Formula	C <sub>13</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub> S
Molecular Weight	308.31 g/mol
Purity	95%

Source: Advanced ChemBlocks<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Given the presence of a nitro group and its classification as a potential irritant, a comprehensive approach to personal protection is mandatory. Many nitro compounds are toxic and can be absorbed through the skin.<sup>[2]</sup> The following PPE is required when handling **N-(Benzyloxy)-2-nitrobenzenesulfonamide**:

PPE Category	Item	Specification
Hand Protection	Chemically Resistant Gloves	Nitrile, vinyl, or latex gloves are suitable. Always check for perforations before use and change gloves frequently. For compounds with higher risk, neoprene, butyl, or viton gloves are recommended. <sup>[2][3]</sup>
Eye Protection	Safety Goggles/Face Shield	Chemical splash goggles are required to protect against splashes. A face shield offers a fuller range of protection. <sup>[3]</sup>
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned. <sup>[2][3]</sup>
Respiratory Protection	Fume Hood	All handling of the solid compound and any reactions should be conducted in a certified chemical fume hood to minimize inhalation exposure. <sup>[2][3]</sup>

## Operational Plan: Step-by-Step Handling

A systematic approach to handling **N-(Benzyloxy)-2-nitrobenzenesulfonamide** is crucial to minimize exposure and prevent accidents.

### 1. Preparation and Area Inspection:

- Ensure a certified chemical fume hood is in proper working order.[3]
- Verify that an emergency eyewash station and safety shower are accessible.[3]
- Clear the workspace of any unnecessary equipment or chemicals.[3]
- Assemble all necessary equipment for the experiment (e.g., glassware, spatulas, weighing paper).[3]

## 2. Handling the Compound:

- Wear all required PPE before handling the chemical container.
- Perform all manipulations, including weighing and transferring, within the chemical fume hood.[2]
- Avoid the formation of dust and aerosols.[4]
- Use non-sparking tools.[4]
- Wash hands thoroughly after handling, even if gloves were worn.[5]

## 3. Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[5]
- Keep away from sources of ignition.[5]
- Store away from incompatible substances such as strong oxidizing agents and strong bases.  
[6]

# Disposal Plan

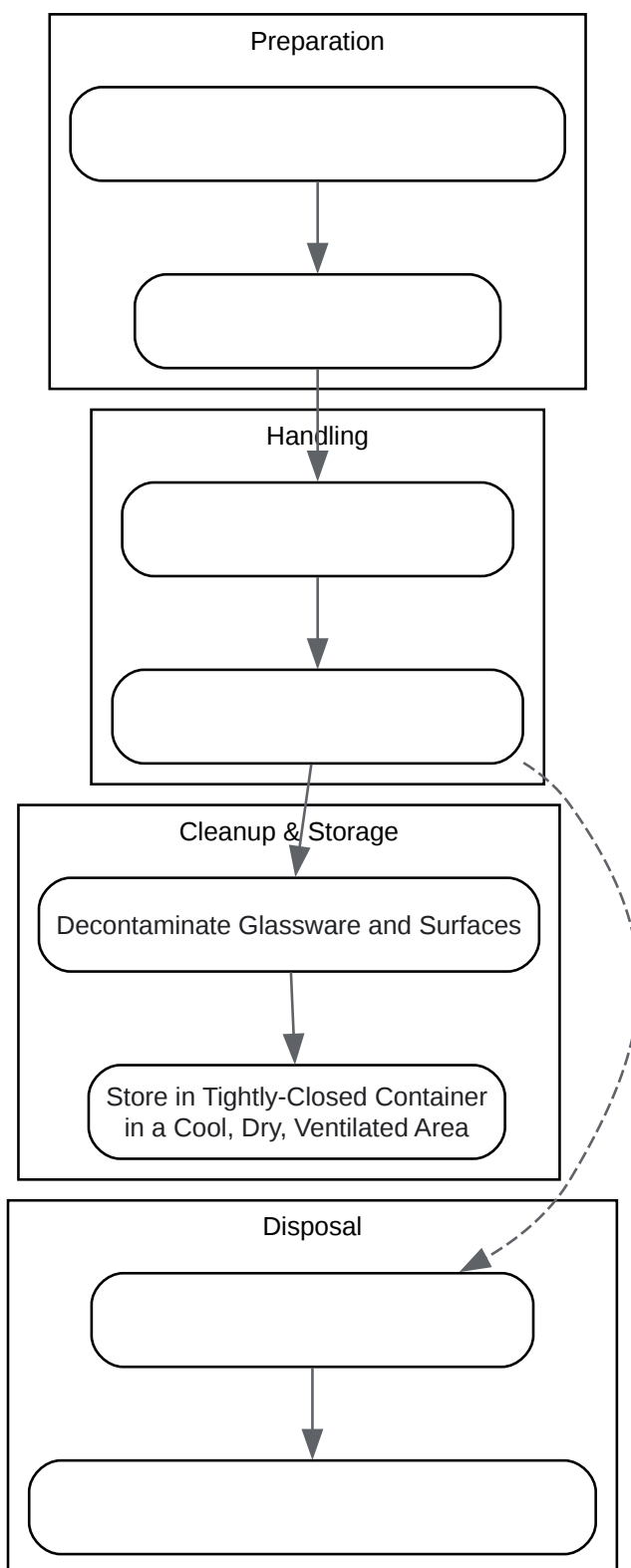
Proper disposal is critical to ensure environmental safety and regulatory compliance.

- Waste Collection:
  - Collect waste material in a suitable, closed, and properly labeled disposal container.[4][5]

- Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Method:
  - Dispose of the chemical waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
  - Do not allow the product to enter drains, waterways, or soil.[5]
  - Consult local, state, and federal regulations for specific disposal requirements.[5]
- Contaminated Packaging:
  - Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4]
  - Alternatively, puncture the packaging to render it unusable and dispose of it in a sanitary landfill according to local regulations.[4]

## Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **N-(Benzyloxy)-2-nitrobenzenesulfonamide**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **N-(Benzyloxy)-2-nitrobenzenesulfonamide**.

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